

Preliminary Toxicology of Dibenzyl Azelate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dibenzyl azelate*

Cat. No.: *B154685*

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Disclaimer: Direct toxicological studies on **dibenzyl azelate** are not publicly available. This guide provides a preliminary toxicological assessment based on the known profiles of its constituent molecules: azelaic acid and benzyl alcohol. **Dibenzyl azelate** is a diester formed from azelaic acid and two molecules of benzyl alcohol. It is anticipated that in a biological system, **dibenzyl azelate** would be metabolized (hydrolyzed) into these two components. Therefore, an understanding of their individual toxicities is essential for a preliminary safety evaluation.

Toxicological Profile of Azelaic Acid

Azelaic acid is a naturally occurring saturated dicarboxylic acid found in grains like wheat, rye, and barley.[1][2] It is utilized in topical dermatological preparations for conditions such as acne and rosacea.[1][3]

Azelaic acid exhibits very low acute toxicity in animal studies.[4]

Table 1: Acute Toxicity of Azelaic Acid

Species	Route of Administration	LD50 (Median Lethal Dose)	Reference
Rat	Oral	> 5,000 mg/kg	[5]
Rat	Oral	> 4,000 mg/kg	[6]
Rat	Oral	> 2,000 mg/kg	[7]
Mouse (male)	Oral	3,750 mg/kg (minimum lethal dose)	[4]
Mouse (female)	Oral	5,000 mg/kg (minimum lethal dose)	[4]
Rabbit	Dermal	> 2,000 mg/kg	[8]

Repeated dose studies indicate a low potential for systemic toxicity.

Table 2: Sub-chronic Toxicity of Azelaic Acid

Species	Route	Duration	NOAEL (No-Observed-Adverse-Effect Level)	Observations	Reference
Rat	Dermal	6 months	300 mg/kg bw/day	No treatment-related effects observed.	[4]
Dog	Dermal (20% cream)	26 weeks	300 mg/kg bw/day	Slight irritation at the application site. No systemic effects.	[4]
Minipig	Dermal (15% emulsion)	13 weeks	450 mg/kg bw/day	No treatment-related effects observed.	[4]

Azelaic acid is not considered to be genotoxic based on a battery of in vitro and in vivo assays. [\[4\]](#)[\[9\]](#)

Table 3: Genotoxicity of Azelaic Acid

Assay	System	Concentration/ Dose	Result	Reference
Bacterial Reverse Mutation Assay (Ames Test)	S. typhimurium	Up to 10 mg/plate	Negative	[4]
In vitro HGRPT Assay	Mammalian cells	Not specified	Negative	[4]
In vitro Human Lymphocyte Test	Human lymphocytes	Not specified	Negative	[4]
In vivo Dominant Lethal Assay	Male mice	Up to 2,000 mg/kg bw (oral)	Negative	[4]

Available data suggests that azelaic acid is not carcinogenic.[4] A 2-year dermal carcinogenicity study in mice with an azelaic acid pre-foam emulsion showed no treatment-related tumors at concentrations up to 30%.[4]

Embryotoxicity was noted in some animal studies, but only at doses that also caused maternal toxicity.[4][9] No teratogenic effects were observed.[9] In a study where female rats and rabbits were given diets containing 140 or 200 mg/kg/day of azelaic acid, respectively, through gestation day 19, no reproductive or developmental effects were observed.[1]

Toxicological Profile of Benzyl Alcohol

Benzyl alcohol is an aromatic alcohol used as a solvent, preservative, and fragrance ingredient in a variety of products.[10][11]

Benzyl alcohol has low acute toxicity.[11]

Table 4: Acute Toxicity of Benzyl Alcohol

Species	Route of Administration	LD50 (Median Lethal Dose)	Reference
Rat	Oral	1,250 mg/kg	[11]
Rat	Oral	1.2 g/kg	[11]

Benzyl alcohol can be a skin and eye irritant, particularly at higher concentrations.[10]

- Skin Irritation: At concentrations of 3% or higher, benzyl alcohol has been found to be a skin irritant.[10] Repeated exposure can lead to contact dermatitis, characterized by redness, swelling, and blistering.[10][12]
- Eye Irritation: It is considered an eye irritant, and in its pure form, can cause corneal necrosis.[10]
- Inhalation: Inhalation of high concentrations of benzyl alcohol vapor may cause irritation of the upper respiratory tract, headache, nausea, and vomiting.[13] In rare cases, inhalation exposure has led to altered mental status and metabolic acidosis.[14]
- Systemic Effects: Very high concentrations can lead to toxic effects including respiratory failure, vasodilation, hypotension, convulsions, and paralysis.[11]
- Neonatal Toxicity: Benzyl alcohol is known to be toxic to neonates and is associated with "gasping syndrome," a potentially fatal condition.[11][15]

Experimental Protocols

- Objective: To assess the mutagenic potential of azelaic acid.
- Test System: Salmonella typhimurium strains TA 1535, TA 1537, TA 98, and TA 100.
- Methodology: The assay was conducted with and without a metabolic activation system (S9 mix). Azelaic acid was tested at concentrations up to 10 mg/plate using the direct plate incorporation method. Following treatment, the number of revertant colonies was counted and compared to control plates.
- Reference:[4]

- Objective: To evaluate the potential for azelaic acid to cause chromosomal abnormalities in germ cells.
- Test System: Male mice.
- Methodology: A single oral gavage dose of azelaic acid (0, 500, 1000, and 2000 mg/kg bw) was administered to male mice. Following administration, each male was mated with untreated female mice for a period of 4 days. The females were replaced 11 times for a total breeding period of 48 days. The fertility index, total implants, and the number of live and dead implants were recorded.
- Reference:[4]

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